

AS2521780: A Potent and Selective Inhibitor of Protein Kinase C Theta (PKCθ)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AS2521780

Cat. No.: B12425242

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For researchers, scientists, and drug development professionals, **AS2521780** has emerged as a highly selective and potent inhibitor of Protein Kinase C theta (PKCθ), a key enzyme in T-cell signaling pathways. This guide provides a comprehensive comparison of **AS2521780**'s selectivity against other PKC isoforms, supported by experimental data and detailed protocols.

AS2521780 demonstrates significant potency in inhibiting the enzymatic activity of recombinant human PKCθ, with a reported IC₅₀ value of 0.48 nM.^{[1][2][3][4]} This potent inhibition is coupled with a high degree of selectivity, as **AS2521780** shows substantially lower activity against other PKC isoforms.

Comparative Selectivity Profile

The inhibitory activity of **AS2521780** against a panel of human PKC isoforms reveals its remarkable selectivity for PKCθ. The following table summarizes the IC₅₀ values, demonstrating a selectivity of over 30-fold for PKCθ compared to the next most sensitive isoform, PKCε.^{[3][4]}

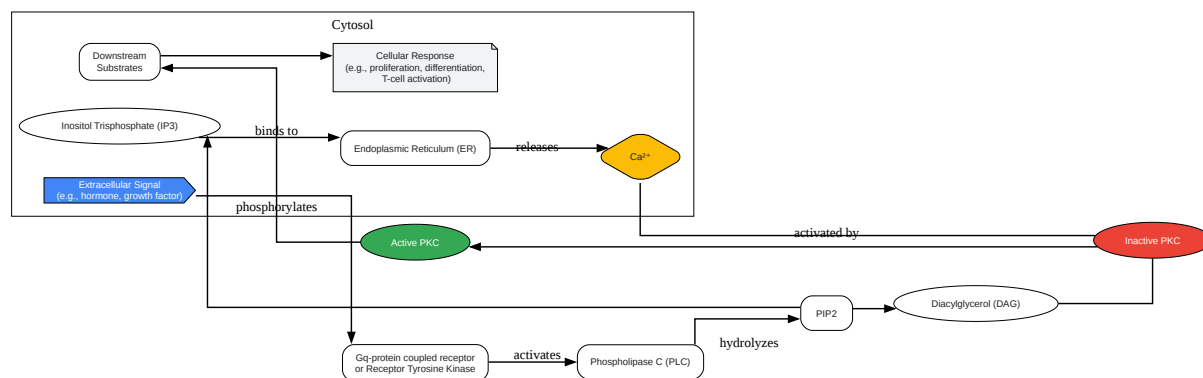
PKC Isoform	IC50 (nM)	Selectivity Fold (vs. PKC θ)
PKC θ	0.48	1
PKC ϵ	18	> 37
PKC α	160	> 333
PKC δ	160	> 333
PKC β 1	> 840	> 1750
PKC γ	> 1000	> 2083
PKC η	> 1000	> 2083
PKC ζ	> 1000	> 2083

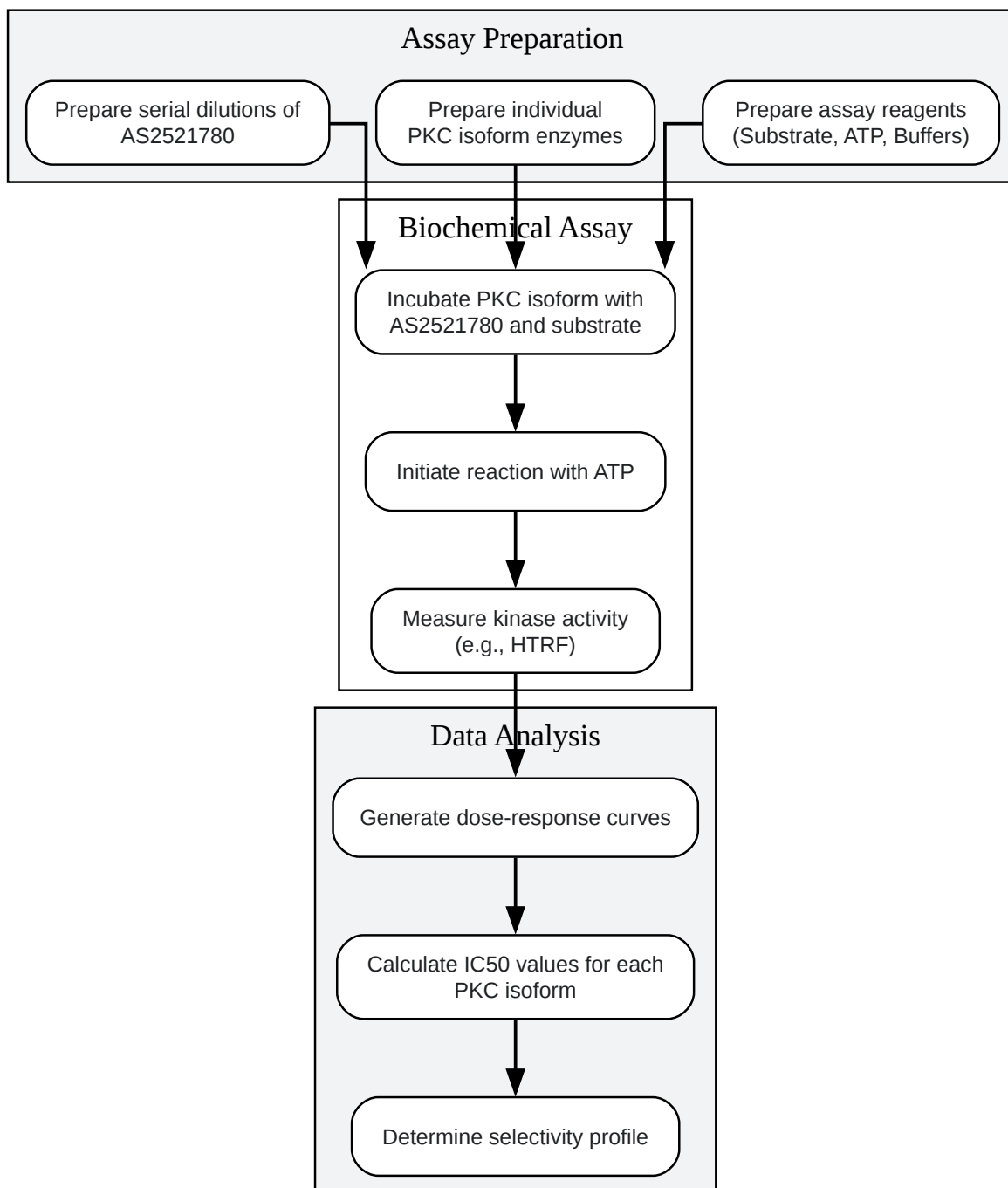
Data sourced from "Investigation Regarding the Properties of Protein Kinase C θ Selective Inhibitor as a Novel T cell Immunosuppressant" and MedchemExpress product information.[\[3\]](#)
[\[4\]](#)

Beyond the PKC family, **AS2521780** has been shown to have minimal or no inhibitory effect on a broader panel of protein kinases, further highlighting its specific mechanism of action.[\[1\]](#)[\[2\]](#)

Visualizing the PKC Signaling Pathway

The diagram below illustrates a simplified overview of the Protein Kinase C (PKC) signaling pathway, highlighting the central role of PKC in response to extracellular signals.





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